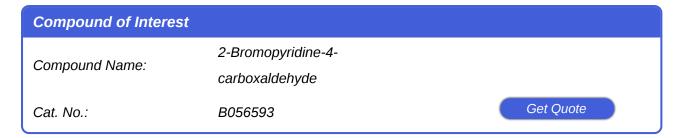


In-Depth Technical Guide: Stability and Storage

of 2-Bromopyridine-4-carboxaldehyde

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Bromopyridine-4-carboxaldehyde** (CAS No. 118289-17-1). Due to the limited availability of specific, publicly accessible quantitative stability data for this compound, this document focuses on providing best-practice guidelines based on its chemical structure, information from safety data sheets, and general principles of stability testing for related pharmaceutical intermediates.

Chemical and Physical Properties

2-Bromopyridine-4-carboxaldehyde is a substituted pyridine derivative with the molecular formula C₆H₄BrNO.[1][2][3] It is typically supplied as a white to light yellow crystalline powder or solid.[2] Understanding its basic properties is crucial for handling and storage.



Property	Value	Source(s)
CAS Number	118289-17-1	[1][2][3][4]
Molecular Formula	C ₆ H ₄ BrNO	[1][2][3]
Molecular Weight	186.01 g/mol	[1][2][3]
Appearance	White to light yellow powder or crystals	[2]
Melting Point	53-57 °C	[2]
Solubility	Low solubility in water. Soluble in common organic solvents like dichloromethane, chloroform, and ethyl acetate.	[5]

Recommended Storage and Handling Conditions

To ensure the integrity and stability of **2-Bromopyridine-4-carboxaldehyde**, the following storage and handling conditions are recommended based on supplier safety data sheets and general chemical safety practices.



Condition	Recommendation	Rationale
Temperature	Store in a cool, well-ventilated area. Some suppliers recommend refrigerated storage at 2-8°C.	Minimizes the rate of potential thermal degradation.
Light	Protect from light. Store in opaque or amber containers.	The pyridine ring and aldehyde group can be susceptible to photodegradation.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	The aldehyde functional group can be sensitive to oxidation.
Moisture	Keep container tightly sealed to protect from humidity and water.	Aldehydes can be susceptible to hydration and subsequent oxidation. The compound is also hygroscopic.
Incompatibilities	Store away from strong oxidizing agents and strong acids.	To prevent chemical reactions that could degrade the compound.

Potential Degradation Pathways

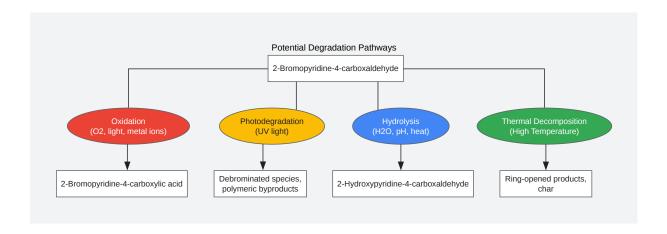
While specific degradation pathways for **2-Bromopyridine-4-carboxaldehyde** are not extensively documented in public literature, based on its functional groups (aldehyde, brominated pyridine ring), the following degradation routes are plausible:

- Oxidation: The aldehyde group is susceptible to oxidation to the corresponding carboxylic acid, 2-bromopyridine-4-carboxylic acid. This can be initiated by atmospheric oxygen, especially in the presence of light or metal ion catalysts.
- Photodegradation: Aromatic halides and aldehydes can undergo degradation upon exposure
 to UV light. This may involve radical mechanisms, leading to debromination or
 polymerization. Studies on other brominated aromatic compounds have shown that
 photodegradation kinetics are often pseudo-first-order.[6]



- Hydrolysis: While generally less reactive than acyl halides, the bromine atom on the pyridine
 ring could be susceptible to nucleophilic substitution under certain pH and temperature
 conditions, although this is likely to be slow. The aldehyde group itself is generally stable to
 hydrolysis.
- Thermal Decomposition: At elevated temperatures, decomposition of the pyridine ring can occur, potentially leading to the formation of various volatile and non-volatile byproducts.

Below is a conceptual diagram illustrating potential degradation pathways.



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Caption: Potential degradation pathways for **2-Bromopyridine-4-carboxaldehyde**.

Quantitative Stability Data

As of the date of this document, specific quantitative stability data, such as degradation rates under various conditions or detailed shelf-life studies for **2-Bromopyridine-4-carboxaldehyde**, are not readily available in peer-reviewed literature or public databases. For drug development



purposes, it is imperative to conduct formal stability studies under ICH (International Council for Harmonisation) guidelines to establish a comprehensive stability profile.

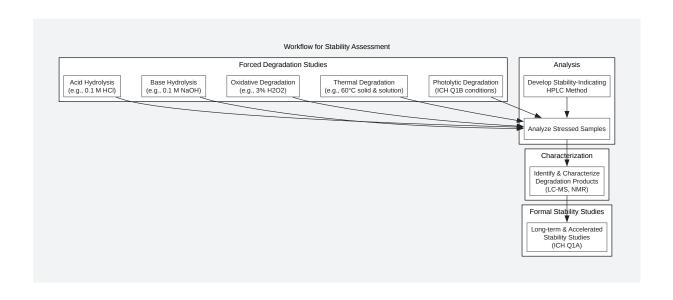
Experimental Protocols for Stability Assessment

To evaluate the stability of **2-Bromopyridine-4-carboxaldehyde**, a series of forced degradation studies should be conducted. These studies help to identify potential degradation products and develop a stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC).

General Workflow for Stability Assessment

The following diagram outlines a typical workflow for assessing the chemical stability of a compound like **2-Bromopyridine-4-carboxaldehyde**.





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